

An In-depth Technical Guide to the Physicochemical Properties of 1-Chlorohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chlorohexane

Cat. No.: B165106

[Get Quote](#)

This technical guide provides a comprehensive overview of the boiling and melting points of **1-chlorohexane**, tailored for researchers, scientists, and professionals in drug development. This document outlines the fundamental physical constants of **1-chlorohexane**, details the experimental methodologies for their determination, and presents a logical workflow for assessing the purity of such compounds.

Physicochemical Data of 1-Chlorohexane

1-Chlorohexane, a halogenated alkane, is a colorless liquid with an aromatic odor.[1] Its key physical properties are summarized in the table below. Accurate knowledge of these properties is crucial for its application in chemical synthesis and various industrial processes.

Property	Value
Boiling Point	133-135 °C[1][2][3]
Melting Point	-94 °C[1][2][3][4][5]
Density	0.879 g/mL at 25 °C[2]
Refractive Index	n _{20/D} 1.419[2]
Molecular Weight	120.62 g/mol
CAS Number	544-10-5

Experimental Protocols for Physical Property Determination

The determination of boiling and melting points are fundamental laboratory procedures for the identification and purity assessment of chemical compounds.[6][7][8]

2.1. Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external atmospheric pressure.[1] The capillary method is a common and efficient technique for this determination.

Apparatus:

- Thiele tube or a similar heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (e.g., fusion tube)
- Sample of **1-chlorohexane**
- Heat source (e.g., Bunsen burner or hot plate)

Procedure:

- A small amount of **1-chlorohexane** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is immersed in a heating bath (Thiele tube or oil bath), making sure the top of the sample is below the level of the heating fluid.

- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[2]

2.2. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a very narrow temperature range. [6][9] Impurities typically cause a depression and broadening of the melting point range.[6][9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Finely powdered sample (**1-chlorohexane** would need to be solidified by cooling)

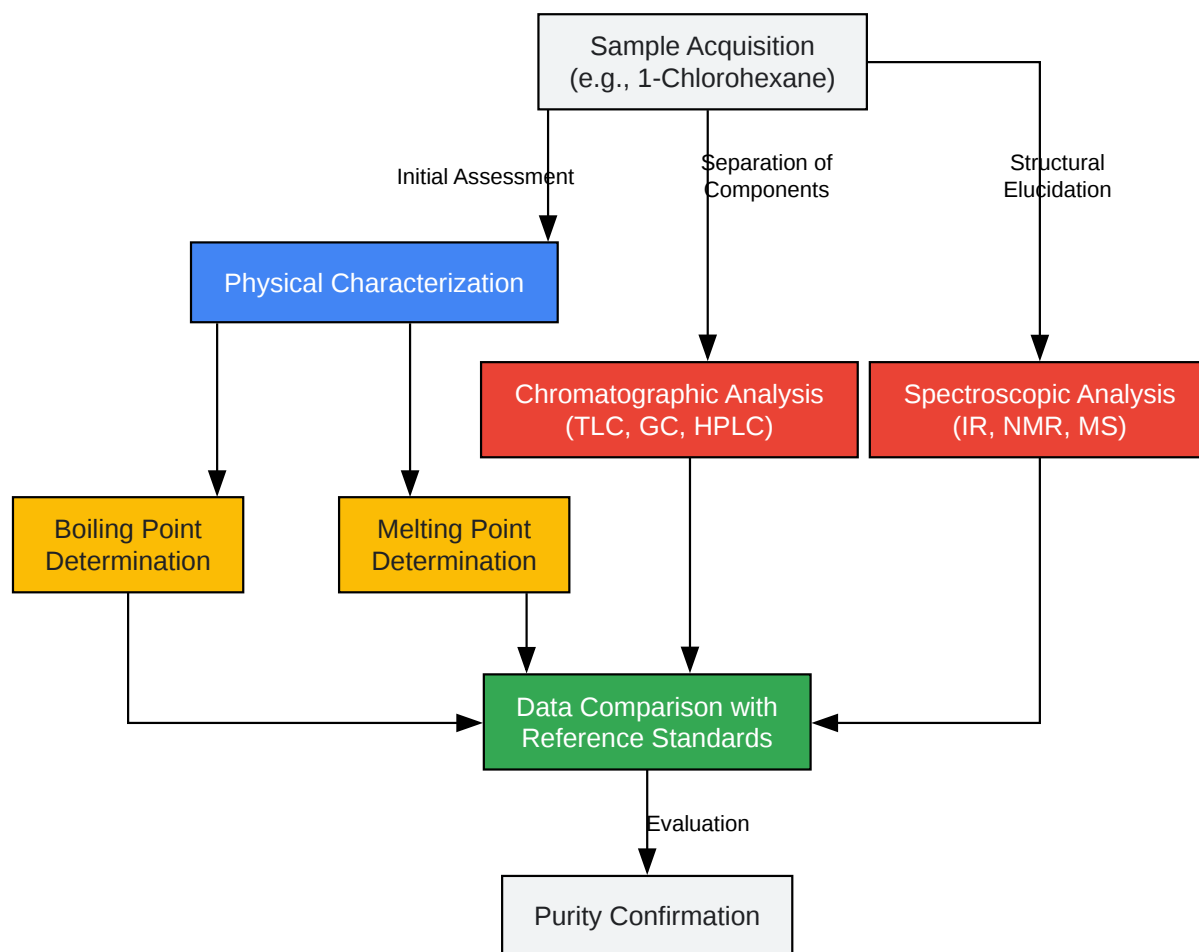
Procedure:

- A small amount of the finely powdered, solidified **1-chlorohexane** is packed into the closed end of a capillary tube to a height of 2-3 mm.[10]
- The capillary tube is placed in the heating block of the melting point apparatus.[6]
- The sample is heated rapidly to a temperature about 20°C below the expected melting point. [10]

- The heating rate is then reduced to approximately 1-2°C per minute to allow for accurate observation.^[6]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.^[6]

Workflow for Purity Assessment

The determination of physical constants like boiling and melting points is an integral part of the overall workflow for assessing the purity of an organic compound. This workflow often involves a combination of physical and analytical techniques.



[Click to download full resolution via product page](#)

Caption: Workflow for the purity assessment of an organic compound.

This diagram illustrates a typical workflow for determining the purity of a chemical substance like **1-chlorohexane**. The process begins with physical characterization, including the determination of its boiling and melting points. These values are then compared with established literature values. Further confirmation of purity is achieved through more sophisticated analytical techniques such as chromatography and spectroscopy, which can separate and identify impurities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. phillysim.org [phillysim.org]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. cdn.juniata.edu [cdn.juniata.edu]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. tutorchase.com [tutorchase.com]
- 8. moravek.com [moravek.com]
- 9. SSERC | Melting point determination [sserc.org.uk]
- 10. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 1-Chlorohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165106#1-chlorohexane-boiling-point-and-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com